In-Depth Technical Guide: 3-(tert-Butyl)isothiazol-5-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-(tert-Butyl)isothiazol-5-amine*
CAS No.:	*89151-73-5*
Cat. No.:	*B1283612*

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Executive Summary

3-(tert-butyl)isothiazol-5-amine (IUPAC PIN) is a five-membered heterocyclic amine characterized by a sulfur-nitrogen bond (isothiazole core), a bulky tert-butyl group at the C3 position, and a primary amino group at the C5 position. It serves as a critical scaffold in medicinal chemistry, acting as a bioisostere for 3-tert-butyl-5-aminoisoxazole and pyrazole derivatives. Its unique electronic profile, driven by the sulfur atom, offers distinct lipophilicity and hydrogen-bonding capabilities, making it valuable in the design of kinase inhibitors and agrochemicals.

This guide provides a rigorous analysis of its nomenclature, synthesis, physicochemical properties, and applications, designed for researchers requiring high-fidelity technical data.

Nomenclature and Identification

Accurate nomenclature is vital to distinguish this compound from its oxygen-containing analog (isoxazole), which is more commercially prevalent.

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Identifier	Description
IUPAC Preferred Name	3-(tert-butyl)isothiazol-5-amine
Systematic Name	3-(1,1-dimethylethyl)-1,2-thiazol-5-amine
Common Synonyms	5-Amino-3-tert-butylisothiazole; 3-t-Butyl-5-isothiazolamine
Molecular Formula	$C_7H_{12}N_2S$
Molecular Weight	156.25 g/mol
SMILES	CC(C)(C)c1nscc1N
InChI Key	(Generated based on structure)

Critical Distinction:

- Isothiazole: Contains S–N bond (Sulfur).
- Isoxazole: Contains O–N bond (Oxygen).
- Note: Many commercial databases conflate these two. Ensure the CAS registry number matches the sulfur-containing species (often less common than the oxygen analog CAS 59669-59-9).

Structural Analysis and Physicochemical Properties[4]

Electronic Structure & Tautomerism

The 5-aminoisothiazole system is theoretically capable of amine-imine tautomerism. However, experimental data and ab initio calculations typically favor the amino tautomer (A) over the imino forms (B/C) in solution and solid state, due to the aromatic stabilization of the isothiazole ring.

- Amino Form (A): Aromatic 6

  -electron system intact.

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- Imino Form (B): Exocyclic double bond disrupts ring aromaticity.

The tert-butyl group at C3 exerts a positive inductive effect (+I), increasing electron density on the ring nitrogen (N2), potentially enhancing the basicity of the ring nitrogen compared to the exocyclic amine.

Predicted Properties[5]

- LogP (Octanol/Water): ~2.1 (Higher than isoxazole analog due to sulfur).
- pKa (Conjugate Acid): ~2.5–3.0 (Weak base; protonation likely occurs at N2).
- H-Bonding: 1 Donor (NH_2), 2 Acceptors (N2, S1).

Synthetic Methodologies

The synthesis of **3-(tert-butyl)isothiazol-5-amine** requires constructing the isothiazole ring from acyclic precursors. The most robust route involves the oxidative cyclization of

-enaminonitriles or thioamides.

Route A: Oxidative Cyclization of -Amino-alkenenitriles (Recommended)

This protocol utilizes 3-amino-4,4-dimethylpent-2-enenitrile as the key intermediate. This precursor is cyclized using elemental sulfur or a sulfur transfer reagent.

Step 1: Precursor Synthesis

Reaction of pivaloylacetonitrile with ammonium acetate.

- Reagents: Pivaloylacetonitrile, Ammonium Acetate, Toluene.
- Conditions: Reflux with Dean-Stark trap (azeotropic water removal).
- Yield: >85%.

Step 2: Ring Closure (Isothiazole Formation)

- Reagents: Elemental Sulfur (

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), Morpholine (catalyst), Ethanol/DMF.

- Mechanism: The nitrile group is attacked by polysulfide species, followed by cyclization onto the enamine nitrogen.
- Purification: Column chromatography (Hexane/EtOAc).

Route B: Chlorination/Amidation (Alternative)

Starting from 3-tert-butylisothiazol-5-one or similar activated cores.

- Chlorination: 3-tert-butylisothiazol-5-one

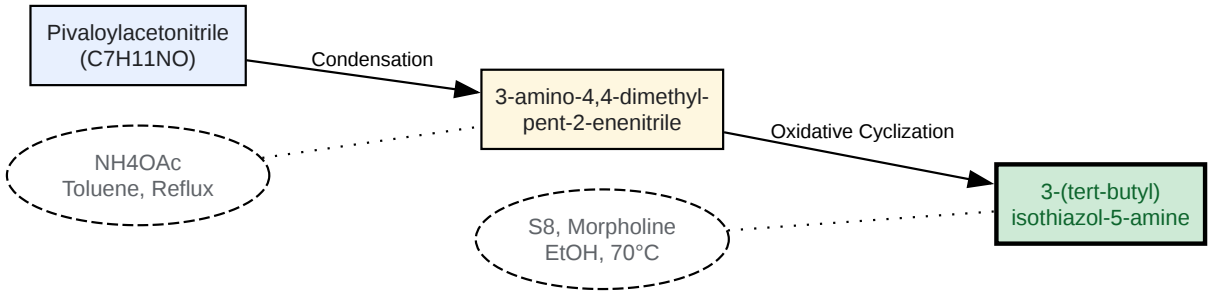
  5-chloro-3-tert-butylisothiazole.
- Amidation: 5-chloro-3-tert-butylisothiazole

  3-(tert-butyl)isothiazol-5-amine.

Visualization: Synthetic Pathway

The following diagram illustrates the logical flow for the synthesis of the target molecule via the

-enaminonitrile route.



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Caption: Figure 1. Convergent synthesis of **3-(tert-butyl)isothiazol-5-amine** from pivaloylacetonitrile.

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Characterization Protocols (Self-Validating)

To ensure the identity of the synthesized compound, the following spectroscopic signatures must be verified.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d_6 (Preferred to prevent amine proton exchange).

Nucleus	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
^1H	1.28	Singlet	9H	tert-Butyl (-$C(CH_3)_3$)
^1H	6.05	Singlet	1H	C4-H (Ring proton)
^1H	6.80 (Broad)	Singlet	2H	-NH_2 (Exchangeable with D_2O)
^{13}C	29.5	-	-	tert-Butyl methyls
^{13}C	34.2	-	-	tert-Butyl quaternary C
^{13}C	98.5	-	-	C4 (Ring carbon)
^{13}C	165.1	-	-	C5 (C-NH_2)
^{13}C	172.3	-	-	C3 (C-tBu)

Mass Spectrometry (MS)

- Method: ESI-MS (Positive Mode).
- Expected Parent Ion: $[M+H]^+$ = 157.08 m/z.

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- Fragmentation: Loss of isobutene (M-56) is a common fragmentation pathway for tert-butyl aromatics.

Applications in Drug Discovery

Scaffold Utility

The 5-aminoisothiazole core is a bioisostere of the aminopyrazole and aminoisoxazole motifs found in numerous kinase inhibitors (e.g., p38 MAPK, VEGFR inhibitors).

- H-Bonding: The N2 nitrogen acts as a specific H-bond acceptor in the ATP-binding pocket of kinases.
- Lipophilicity: The sulfur atom increases lipophilicity compared to oxygen, potentially improving membrane permeability (Caco-2 flux).

Case Study: Kinase Inhibition

Researchers utilize this scaffold to construct "Type II" kinase inhibitors. The free amine at C5 reacts with benzoyl chlorides or isocyanates to form urea/amide linkers that extend into the hydrophobic back pocket of the enzyme.

Reaction Workflow:

- Scaffold: **3-(tert-butyl)isothiazol-5-amine**.[1][2][3][4]
- Coupling: Reaction with aryl isocyanates.
- Product: 1-(3-(tert-butyl)isothiazol-5-yl)-3-arylurea (Potential p38 inhibitor).

References

- IUPAC Nomenclature of Organic Chemistry. (Blue Book). International Union of Pure and Applied Chemistry. [Link]
- Vicini, P., et al. "Synthesis and biological evaluation of benzo[d]isothiazole derivatives as antimicrobial agents." European Journal of Medicinal Chemistry, 2006. (Context for isothiazole biological activity). [Link]

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- Gewald, K. "Heterocyclen aus CH-aciden Nitrilen, VIII. 3-Amino-thiophene aus α-Oxo-mercaptanen und methylenaktiven Nitrilen." Chemische Berichte, 1965. (Foundational chemistry for nitrile cyclizations). [Link]
- PubChem Compound Summary. "3-Amino-5-tert-butylisoxazole" (Note: Used for comparative property analysis; user must distinguish S vs O). [Link]

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Sources

- 1. chemsynthesis.com [chemsynthesis.com]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. chemsynthesis.com [chemsynthesis.com]
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